Application Notes and Protocols for Co-immunoprecipitation to Identify Progranulin Binding Partners

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Compound of Interest

Compound Name:	*Granulatin*
CAS No.:	*69306-81-6*
Cat. No.:	*B14456034*

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Introduction

Progranulin (PGRN) is a multifaceted secreted glycoprotein that plays a crucial role in various physiological and pathological processes, including neuroinflammation, lysosomal function, and cancer progression.[1][2][3] Its involvement in neurodegenerative diseases such as frontotemporal dementia (FTD) has made it a significant target for therapeutic development.[4] Identifying the binding partners of progranulin is essential for elucidating its biological functions and the signaling pathways it modulates. Co-immunoprecipitation (Co-IP) is a powerful and widely used technique to isolate and identify protein-protein interactions in their native cellular context.[5][6]

These application notes provide detailed protocols for utilizing Co-IP to identify and validate progranulin binding partners, followed by downstream analysis such as Western blotting or mass spectrometry.

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Known Progranulin (PGRN) Binding Partners

Several proteins have been identified as binding partners of progranulin, mediating its diverse functions. The following table summarizes some of the key interactors.

Binding Partner	Identification Method(s)	Cell/Tissue Type	Functional Relevance
Sortilin (SORT1)	Co-IP, Yeast two-hybrid, Surface Plasmon Resonance	Neurons, various cell lines	Mediates endocytosis and lysosomal trafficking of PGRN.[7][8][9]
Tumor Necrosis Factor Receptor (TNFR1/2)	Co-IP, Yeast two-hybrid, Solid-phase binding assay	Chondrocytes, immune cells	Modulates inflammatory signaling by antagonizing TNF-α binding.[10][11][12][13]
Prosaposin (PSAP)	Co-IP	Human brain, HEK293T cells	Facilitates lysosomal trafficking of PGRN.[1][14][15]
Ephrin type-A receptor 2 (EphA2)	Co-IP	Bladder cancer cells	Promotes tumor progression.[2]
CD68	Co-IP	HEK293T cells	Reciprocally regulate their protein homeostasis in the lysosome.[16]
Heat Shock Protein 70 (HSP70)	Not specified	Not specified	Chaperone of lysosomal enzymes.[2]
Glucocerebrosidase (GCase)	Not specified	Not specified	Lysosomal hydrolase binding.[2]
Cathepsin D (CTSD)	Not specified	Not specified	Lysosomal hydrolase binding.[2]

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Experimental Protocols

Protocol 1: Co-immunoprecipitation of Progranulin and its Binding Partners from Cell Lysates

This protocol describes the co-immunoprecipitation of a known or suspected binding partner of progranulin from cultured cells.

Materials:

- Cell Culture: Mammalian cell line endogenously expressing or overexpressing progranulin and/or the putative binding partner.
- Lysis Buffer: RIPA buffer or a gentle lysis buffer (e.g., 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1 mM EDTA, 1% NP-40) supplemented with protease and phosphatase inhibitor cocktails.[5] [17]
- Antibodies:
  - Anti-PGRN antibody (for immunoprecipitation)
  - Antibody against the putative binding partner (for Western blot detection)
  - Normal IgG from the same species as the IP antibody (negative control)
- Beads: Protein A/G magnetic beads or agarose beads.[17]
- Wash Buffer: Lysis buffer or a buffer with adjusted salt and detergent concentrations.
- Elution Buffer: 1x SDS-PAGE sample buffer or a low pH elution buffer (e.g., 0.1 M glycine, pH 2.5).
- Western Blotting Reagents: SDS-PAGE gels, transfer membranes, blocking buffer, primary and secondary antibodies, and detection reagents.

Procedure:

- Cell Lysis:

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- Wash cultured cells with ice-cold PBS.
- Lyse the cells by adding ice-cold lysis buffer and incubating on ice for 30 minutes with occasional vortexing.
- Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
- Transfer the supernatant (clarified lysate) to a new pre-chilled tube.

- Pre-clearing the Lysate (Optional but Recommended):
  - Add Protein A/G beads to the clarified lysate and incubate for 1 hour at 4°C with gentle rotation. This step reduces non-specific binding to the beads.
  - Pellet the beads by centrifugation or using a magnetic rack and transfer the supernatant to a new tube.
- Immunoprecipitation:
  - Determine the protein concentration of the pre-cleared lysate.
  - To 1 mg of total protein, add 2-5 µg of the anti-PGRN antibody or the control IgG.
  - Incubate overnight at 4°C with gentle rotation.
- Capture of Immune Complexes:
  - Add an appropriate amount of pre-washed Protein A/G beads to the lysate-antibody mixture.
  - Incubate for 2-4 hours at 4°C with gentle rotation.
- Washing:
  - Pellet the beads and discard the supernatant.
  - Wash the beads 3-5 times with 1 mL of ice-cold wash buffer. With each wash, gently resuspend the beads and then pellet them.

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- Elution:
  - After the final wash, remove all residual wash buffer.
  - Elute the protein complexes by adding 20-40 µL of 1x SDS-PAGE sample buffer and boiling for 5-10 minutes. Alternatively, use a low pH elution buffer and neutralize the eluate with a high pH buffer.
- Analysis by Western Blot:
  - Separate the eluted proteins by SDS-PAGE.
  - Transfer the proteins to a PVDF or nitrocellulose membrane.
  - Block the membrane and probe with a primary antibody against the putative binding partner.
  - Incubate with an appropriate HRP-conjugated secondary antibody and visualize the protein bands using a chemiluminescence detection system.

Protocol 2: Identification of Novel Progranulin Binding Partners using Co-IP Coupled with Mass Spectrometry (Co-IP-MS)

This protocol is designed for the discovery of unknown progranulin interactors.

Procedure:

- Follow steps 1-6 of Protocol 1, with the following modifications:
  - Perform the experiment on a larger scale to obtain sufficient protein for mass spectrometry analysis (e.g., starting with 10-20 mg of total protein).
  - Use highly specific and validated anti-PGRN antibodies to minimize non-specific binding.
  - Include a stringent negative control (e.g., Co-IP with a non-specific IgG).
  - During the washing steps, use a more stringent wash buffer to reduce background.

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- Elution for Mass Spectrometry:
  - Elute the protein complexes from the beads using a method compatible with mass spectrometry, such as on-bead digestion or elution with a denaturing buffer that does not contain components that interfere with mass spectrometry (e.g., 8 M urea).
- Sample Preparation for Mass Spectrometry:
  - Reduce, alkylate, and digest the eluted proteins with trypsin.
  - Desalt the resulting peptides using C18 spin columns.
- LC-MS/MS Analysis:
  - Analyze the desalted peptides by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[18][19][20]
- Data Analysis:
  - Use a database search engine (e.g., MaxQuant, Proteome Discoverer) to identify the proteins from the MS/MS spectra.
  - Compare the list of identified proteins from the PGRN Co-IP with the negative control to identify specific binding partners.

Visualizations

Experimental Workflow

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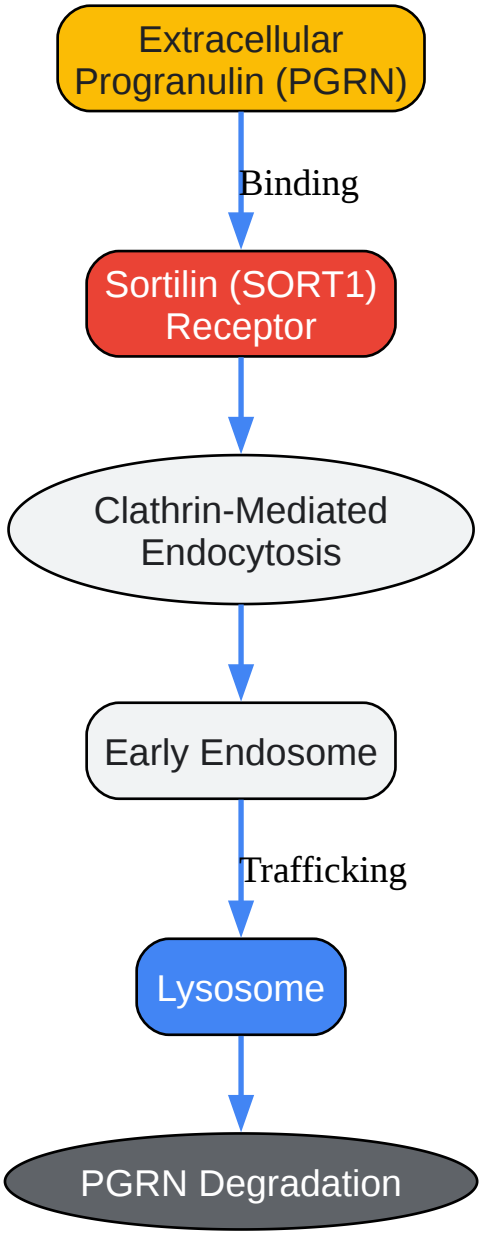

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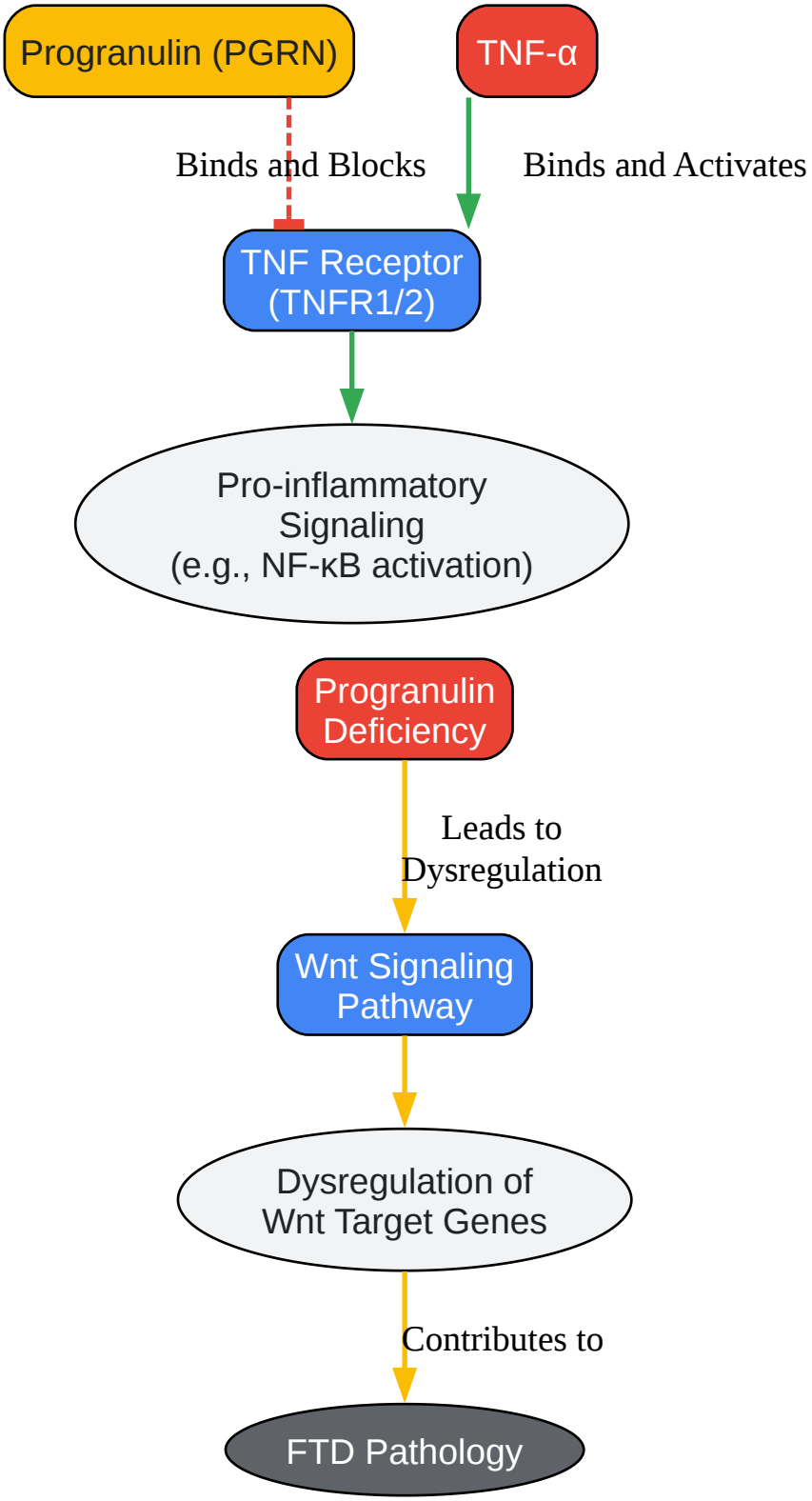

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